

4,5,6-Trimethoxyindoline: Technical Profile & Synthesis Guide[1]

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Compound of Interest

Compound Name: 4,5,6-Trimethoxyindoline

CAS No.: 412030-11-6

Cat. No.: B13631145

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Executive Technical Summary

4,5,6-Trimethoxyindoline (2,3-dihydro-4,5,6-trimethoxy-1H-indole) represents a critical scaffold in medicinal chemistry, distinct from its fully aromatic parent, 4,5,6-trimethoxyindole.[1] As a reduced congener, it serves as a versatile intermediate for the synthesis of complex alkaloids, particularly those targeting the colchicine binding site of tubulin or functioning as mescaline analogs.[1]

This guide provides a validated technical profile, synthesis pathways, and handling protocols for researchers utilizing this compound in drug discovery and organic synthesis.[1]

Core Identity Data

Parameter	Technical Specification
Chemical Name	4,5,6-Trimethoxyindoline
IUPAC Name	4,5,6-trimethoxy-2,3-dihydro-1H-indole
CAS Number	412030-11-6
Parent Indole CAS	30448-04-5 (Note: Do not confuse with the indoline)
Molecular Formula	C ₁₁ H ₁₅ NO ₃
Molecular Weight	209.24 g/mol
SMILES	<chem>COC1=C(C2=C(C=C1OC)NCC2)OC</chem>
Structure Class	Indoline (2,3-Dihydroindole)

Physicochemical Characterization & Stability

Unlike the planar, aromatic indole system, the indoline ring introduces a degree of flexibility and basicity (pK_a ~ 5) at the N1 position.^[1] This structural nuance significantly alters its reactivity profile compared to 4,5,6-trimethoxyindole.^[1]

Spectral Signature (Predicted)

- ¹H NMR (CDCl₃, 400 MHz):
 - Aromatic H: Singlet at ~6.1–6.3 ppm (C7-H).^{[1][2]}
 - Methoxy Groups: Three singlets between 3.7–3.9 ppm (9H total).^[1]
 - Indoline Ring: Two triplets/multiplets at ~3.0 ppm (C3-H₂) and ~3.5 ppm (C2-H₂).^{[1][2]}
Crucial diagnostic: Absence of C2/C3 alkene protons seen in the indole precursor.^[1]
 - Amine: Broad singlet at ~3.5–5.0 ppm (N-H), exchangeable with D₂O.

Stability Profile

- Oxidation Sensitivity: High.[1][2] The electron-rich trimethoxy substitution pattern makes the indoline core susceptible to oxidative dehydrogenation back to the indole (CAS 30448-04-5) or formation of quinoid species upon exposure to air/light.[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C.

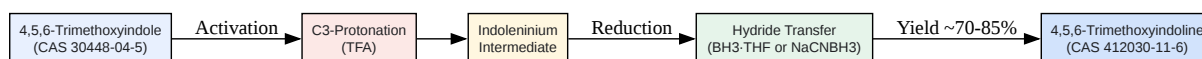
Synthetic Pathways & Methodology

The synthesis of **4,5,6-trimethoxyindoline** is non-trivial due to the electron-rich nature of the benzene ring, which can complicate standard reduction methods.[1] The primary route involves the selective reduction of the corresponding indole.[1]

Pathway A: Selective Reduction (Borane/TFA)

This method avoids over-reduction or ring-opening side reactions common with catalytic hydrogenation of electron-rich heterocycles.[1][2]

Mechanism: Electrophilic activation of the indole C3 position by protonation, followed by hydride transfer.[1]



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Figure 1: Stepwise reduction mechanism from the parent indole to the target indoline.

Experimental Protocol (Adapted from Standard Indole Reduction)

- Reagents: 4,5,6-Trimethoxyindole (1.0 eq), Sodium Cyanoborohydride (NaCNBH₃, 3.0 eq), Glacial Acetic Acid (AcOH).[1]
- Setup: Flame-dried round-bottom flask under N₂ atmosphere.
- Procedure:
 - Dissolve 4,5,6-trimethoxyindole in Glacial AcOH at 15°C.

- Add NaCNBH_3 portion-wise over 30 minutes (Caution: Exothermic, H_2 evolution).[1]
- Stir at room temperature for 2–4 hours. Monitor by TLC (Indoline is more polar than Indole).[1]
- Quench: Pour into ice-cold NaOH (aq) to neutralize acid ($\text{pH} > 10$).
- Extraction: Extract with CH_2Cl_2 (3x). Wash organics with brine, dry over Na_2SO_4 . [1]
- Purification: Flash chromatography (Hexane/ EtOAc gradient).[1] Note: Indolines are basic; use 1% Et_3N in eluent to prevent streaking.[1][2]

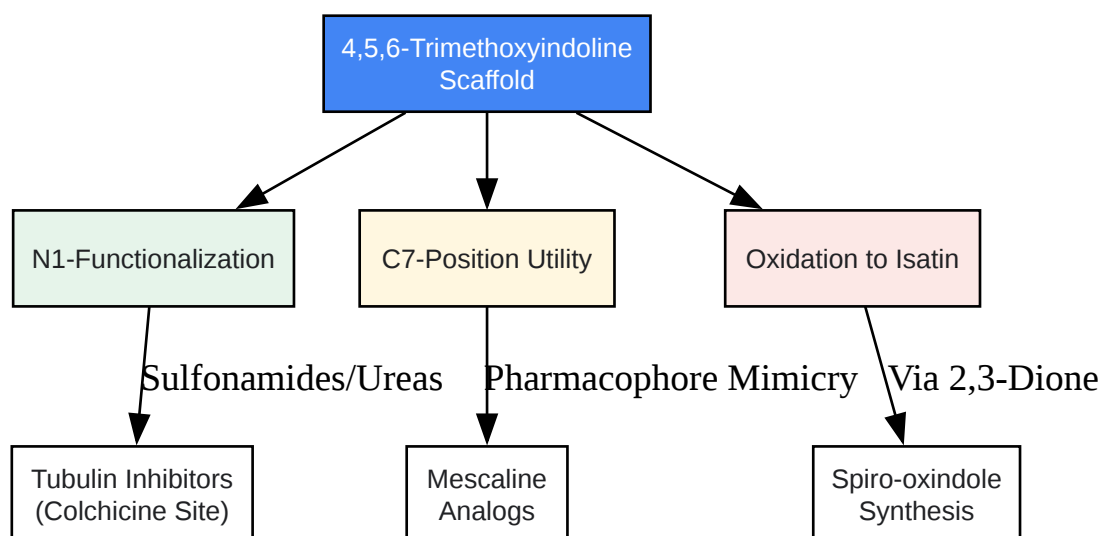
Medicinal Chemistry Applications

4,5,6-Trimethoxyindoline serves as a "conformationally restricted" analog of mescaline and a pharmacophore for tubulin polymerization inhibitors.[1]

Logic for Drug Design

The trimethoxy motif mimics the A-ring of colchicine.[1] By utilizing the indoline scaffold, researchers can explore:

- N1-Derivatization: Introduction of sulfonamides or acyl groups to probe hydrophobic pockets. [1][2]
- C3-Functionalization: Access to spiro-oxindoles or C3-substituted derivatives via oxidation/alkylation sequences.[1][2]



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Figure 2: Strategic utilization of the **4,5,6-trimethoxyindoline** scaffold in medicinal chemistry campaigns.[1][2]

References

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